

A Technical Guide to 5-Amino-2-bromonicotinamide for Chemical Research

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Compound of Interest

Compound Name: 5-Amino-2-bromonicotinamide

Cat. No.: B15230416

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **5-Amino-2-bromonicotinamide**, a key building block in contemporary chemical and pharmaceutical research. This document outlines its commercial availability, key chemical properties, and a detailed experimental protocol for its application in the synthesis of advanced chemical entities.

Introduction to 5-Amino-2-bromonicotinamide

5-Amino-2-bromonicotinamide, systematically known as 2-Amino-5-bromonicotinamide, is a substituted pyridine derivative with the chemical formula $C_6H_6BrN_3O$. Its structure, featuring an amino group, a bromine atom, and a carboxamide moiety on a pyridine ring, makes it a versatile reagent in organic synthesis. The presence of multiple reactive sites allows for a variety of chemical transformations, rendering it a valuable starting material for the synthesis of complex heterocyclic compounds. It is particularly noted for its use in the development of enzyme inhibitors, such as those targeting Poly(ADP-ribose) polymerase (PARP), which are significant in cancer research.

Commercial Suppliers and Specifications

For research and development purposes, 2-Amino-5-bromonicotinamide (CAS No. 58483-98-0) is available from several specialized chemical suppliers. The table below summarizes the offerings from a selection of vendors, providing key quantitative data to facilitate procurement and experimental planning.

Supplier	Brand/Product Code	Purity	Molecular Weight (g/mol)	Formula	Physical Form	CAS Number
Sigma-Aldrich	SY3H3D6757D0	95%	216.04	C ₆ H ₆ BrN ₃ O	Off-white or gray to light yellow powder or crystals	58483-98-0
CymitQuimica	IN-DA00ECFZ (Indagoo)	95%	216.0353	C ₆ H ₆ BrN ₃ O	Solid	58483-98-0
CymitQuimica	54-OR1073548 (Apollo Sci)	95%	216.04	C ₆ H ₆ BrN ₃ O	Not Specified	58483-98-0
BLD Pharm	BD161717	Not Specified	216.04	C ₆ H ₆ BrN ₃ O	Not Specified	58483-98-0
ACheckBlock	S74939	97%	216.04	C ₆ H ₆ BrN ₃ O	Not Specified	58483-98-0

Experimental Protocol: Synthesis of a PARP/CDK6 Dual-Target Inhibitor Intermediate

The following protocol details the synthesis of tert-butyl 4-(4-formylbenzyl)piperazine-1-carboxylate, a key intermediate in the development of PARP/CDK6 dual-target inhibitors, which can subsequently be reacted with **5-Amino-2-bromonicotinamide**. This procedure is adapted from the supporting information of the study by Zhang et al., published in the Journal of Medicinal Chemistry.[\[1\]](#)[\[2\]](#)

Materials and Reagents

- 4-(piperazin-1-yl)benzaldehyde
- Di-tert-butyl dicarbonate (Boc₂O)

- Dichloromethane (DCM)
- Deionized water
- Anhydrous sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography
- Petroleum ether
- Ethyl acetate

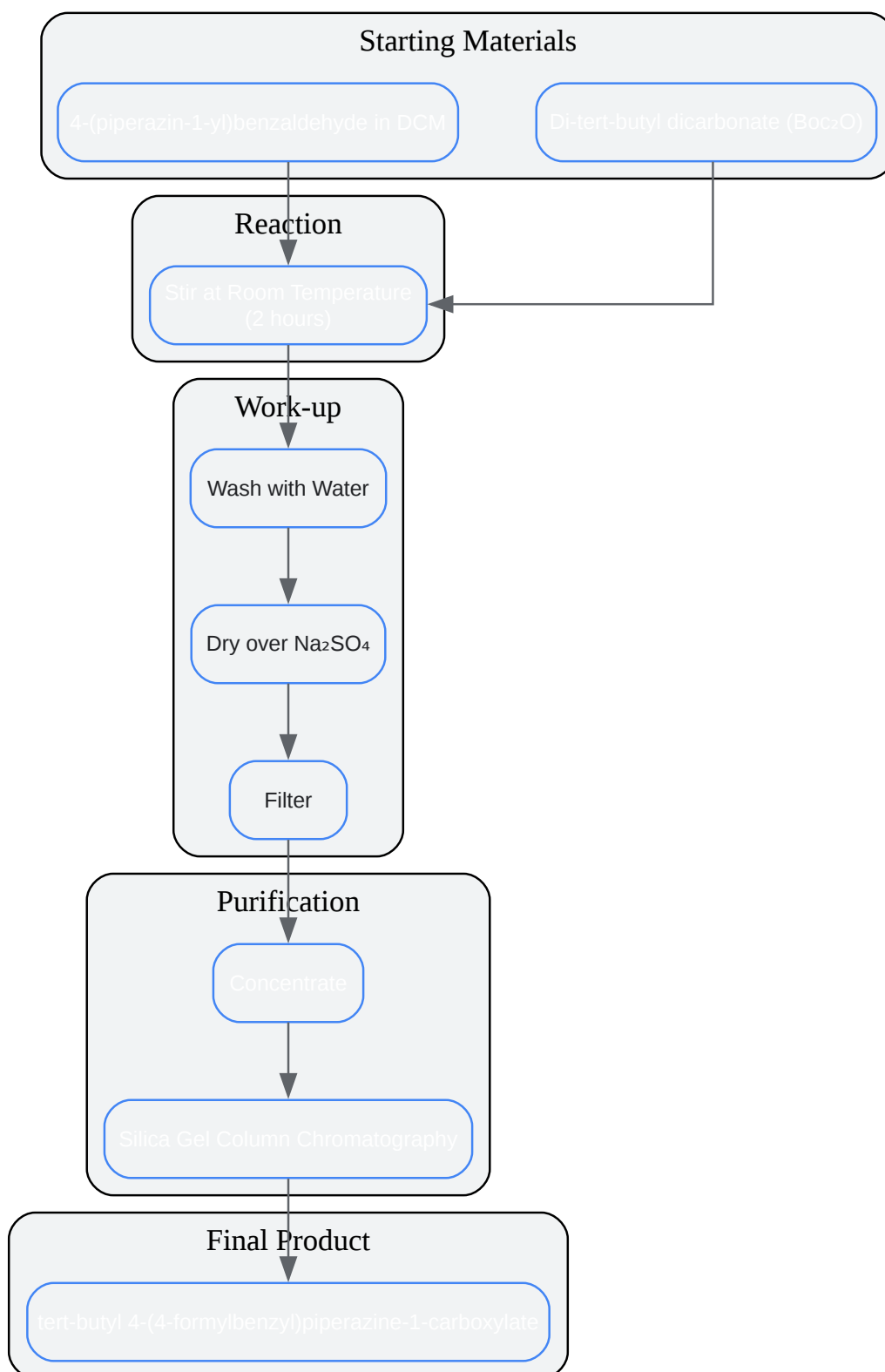
Procedure

- **Reaction Setup:** Dissolve 4-(piperazin-1-yl)benzaldehyde (1.0 equivalent) in dichloromethane (DCM).
- **Addition of Boc Anhydride:** To the solution from step 1, add di-tert-butyl dicarbonate (Boc_2O) (1.2 equivalents).
- **Reaction Execution:** Stir the resulting mixture at room temperature for approximately 2 hours.
- **Work-up:**
 - Wash the reaction mixture with deionized water.
 - Separate the organic layer and dry it over anhydrous sodium sulfate (Na_2SO_4).
 - Filter the mixture to remove the drying agent.
- **Purification:**
 - Concentrate the filtrate under reduced pressure to obtain the crude product.
 - Purify the crude product by silica gel column chromatography, using a solvent system of petroleum ether and ethyl acetate.

- **Product Characterization:** The final product, tert-butyl 4-(4-formylbenzyl)piperazine-1-carboxylate, is obtained as a white solid.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the synthesis of the intermediate described in the experimental protocol.



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Caption: Synthetic workflow for an intermediate used with **5-Amino-2-bromonicotinamide**.

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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. pubs.acs.org [pubs.acs.org]
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